"2-amino-3-chloro-N-hydroxypropanamide" molecular structure

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Compound of Interest

Compound Name:	*2-amino-3-chloro-N-hydroxypropanamide*
CAS No.:	*120854-55-9*
Cat. No.:	*B130666*

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Technical Monograph: 2-Amino-3-chloro-N-hydroxypropanamide

Subtitle: Structural Dynamics, Synthetic Utility, and Pharmacological Mechanisms of the Acyclic Cycloserine Precursor[1]

Executive Summary & Chemical Identity

2-amino-3-chloro-N-hydroxypropanamide (also known as 3-chloroserine hydroxamate) represents a pivotal "open-chain" scaffold in medicinal chemistry.[1] While it possesses intrinsic chelating properties typical of hydroxamic acids, its primary significance lies in its role as the immediate, high-energy precursor to D-Cycloserine (a second-line tuberculosis drug) and its utility as a mechanistic probe for enzymes processing

-substituted amino acids.[1]

Physicochemical Profile

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Property	Data
IUPAC Name	2-amino-3-chloro-N-hydroxypropanamide
CAS Number	120854-55-9
Molecular Formula	ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">
Molecular Weight	138.55 g/mol
Structural Class	-chloro-amino acid hydroxamate
Chirality	Exists as D- (R) or L- (S) isomers; D-isomer is the precursor to antibiotic Cycloserine.[1][2]
Solubility	Soluble in water, lower alcohols; unstable in basic aqueous buffers (cyclizes).[1]
pKa (Predicted)	Amine: ~8.5

Structural Architecture & Reactivity

The molecule is characterized by a three-carbon backbone derived from serine, modified at two critical positions:[1]

- C3 Position (

  -carbon): The hydroxyl group of serine is replaced by a chlorine atom.[1] This transforms the C3 position into an electrophilic center, susceptible to nucleophilic attack.

- C1 Position (Carbonyl): The carboxylic acid is modified to a hydroxamic acid (-CONHOH). This moiety serves a dual purpose: it acts as a metal-chelating group (ZBG) and provides the nucleophilic oxygen atom required for ring closure.

The "Spring-Loaded" Mechanism

The molecule is essentially a "spring-loaded" heterocycle.[1] In the presence of a base or at physiological pH, the oxygen of the hydroxamic acid acts as an intramolecular nucleophile,

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attacking the C3 carbon and displacing the chloride ion.[1] This Intramolecular O-Alkylation yields the isoxazolidin-3-one ring characteristic of Cycloserine.[1]

Visualization: The Cyclization Pathway

The following diagram illustrates the synthetic flow from D-Serine to Cycloserine, highlighting the central role of **2-amino-3-chloro-N-hydroxypropanamide**.[1]



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Figure 1: Synthetic pathway illustrating the conversion of Serine to Cycloserine via the **2-amino-3-chloro-N-hydroxypropanamide** intermediate.[1][2]

Synthetic Protocol (Laboratory Scale)

Safety Warning:This protocol involves the use of phosphorus pentachloride (

) and hydroxylamine.[1] Both are hazardous. Hydroxylamine is potentially explosive upon heating.[1] Perform all steps in a fume hood.

Phase 1: Preparation of the Chloro-Ester Precursor[1]

- Esterification: Suspend D-Serine (10 g) in dry methanol (100 mL). Saturate with anhydrous HCl gas at 0°C. Reflux for 2 hours. Evaporate solvent to yield D-Serine methyl ester hydrochloride.
- Chlorination: Suspend the ester (5 g) in dry dichloromethane (DCM). Cool to 0°C. Add

  (1.1 eq) portion-wise.[1] The reaction converts the C3-OH to C3-Cl with inversion of configuration (if relevant) or retention depending on neighboring group participation.

  - Note: In serine derivatives, retention of configuration often occurs due to the formation of an aziridine intermediate.[1]

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Phase 2: Formation of **2-amino-3-chloro-N-hydroxypropanamide**[1]

- Hydroxylamine Preparation: Prepare a methanolic solution of hydroxylamine by reacting hydroxylamine hydrochloride with KOH in methanol and filtering off the KCl precipitate.[1]
- Coupling: Add the 3-chloro-D-alanine methyl ester to the hydroxylamine solution at -10°C. Stir for 2-4 hours.
  - Critical Control Point: Temperature must be kept low to prevent immediate cyclization to Cycloserine.[1]
- Isolation (Optional): The linear hydroxamate can be isolated as a hydrochloride salt by careful acidification and precipitation with ether.[1] However, in most industrial workflows, this intermediate is cyclized in situ.[1]

Phase 3: Cyclization (To Cycloserine)[1]

- Activation: Treat the linear intermediate with aqueous KOH (1.1 eq) at 0°C.
- Reaction: The pH shift deprotonates the hydroxamic acid oxygen (

  ), triggering the attack on the C3-Cl.[1]
- Purification: Neutralize to the isoelectric point to crystallize D-Cycloserine.

Mechanistic Pharmacology

While D-Cycloserine is the final drug, the linear intermediate (**2-amino-3-chloro-N-hydroxypropanamide**) exhibits distinct pharmacological properties, particularly in enzymology.[1]

Mechanism 1: "Suicide" Inhibition via In Situ Cyclization

Research indicates that the L-isomer of this molecule (L-3-chloroalanine hydroxamate) acts as a time-dependent inhibitor of GABA Transaminase (GABA-AT).[1]

- Observation: The linear molecule itself does not bind covalently to the PLP cofactor.[1]

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- Causality: Under physiological buffering conditions, the molecule spontaneously cyclizes to L-Cycloserine.[1]
- Result: The formed L-Cycloserine binds to the PLP cofactor of GABA-AT, forming an aromatized adduct that irreversibly inactivates the enzyme.[1] This makes the linear form a "pro-inhibitor."[1]

Mechanism 2: Metalloproteinase Inhibition (Theoretical)

The intact linear structure possesses a hydroxamic acid group (

) and a free amine. This structural motif is characteristic of Aminopeptidase Inhibitors (e.g., Actinonin).[1]

- Binding Mode: The hydroxamic acid chelates the active site Zinc (

) ion.[1]
- Selectivity: The 3-chloro group acts as a hydrophobic/electrophilic probe for the S1' pocket.
- Limitation: The rapid cyclization half-life at pH 7.4 limits its utility as a stable metalloenzyme inhibitor, necessitating the use of stable analogs (e.g., replacing -Cl with -CH3).[1]

Visualization: Mechanism of Action

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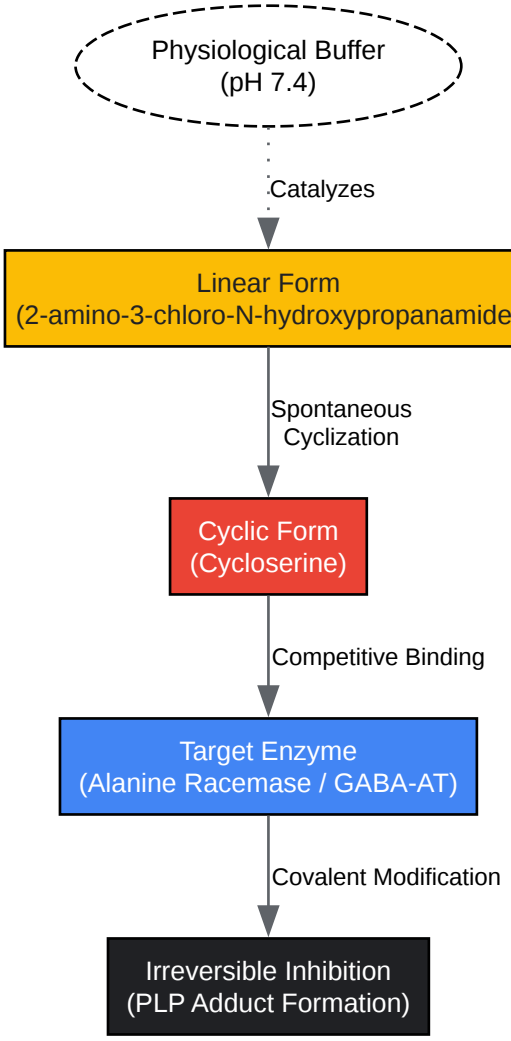

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Figure 2: The "Pro-drug" mechanism where the linear hydroxamate cyclizes under physiological conditions to generate the active inhibitor.[1]

References

- Stammer, C. H., et al. (1957).[1] "Synthesis of Cycloserine." Journal of the American Chemical Society, 79(12), 3236–3240.[1] Link[1]
- Silverman, R. B., & George, C. (1988).[1] "Inactivation of gamma-aminobutyric acid aminotransferase by L-3-chloroalanine hydroxamate." Biochemistry, 27(9), 3285–3289.[1] Link

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- Feng, Z., & Bar-Peled, M. (2016).[1] "Production technology of cycloserine." CN Patent 105646385A.[1] Link
- Santa Cruz Biotechnology. "2-Amino-3-chloro-N-hydroxy-propanamide Product Data Sheet." SCBT Catalog. Link[1]
- PubChem. "Compound Summary: **2-amino-3-chloro-N-hydroxypropanamide** (CID 432628)."[1][3] National Library of Medicine.[1] Link[1]

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Sources

- 1. CN105646385A - Production technology of cycloserine - Google Patents [patents.google.com]
- 2. NoName_1689 | C3H8N2O2 | CID 346743 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-amino-3-chloro-N-hydroxypropanamide | C3H7ClN2O2 | CID 432628 - PubChem [pubchem.ncbi.nlm.nih.gov]
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